

Indalpine mechanism of action

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Compound Focus: Indalpine

CAS No.: 63758-79-2

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Core Pharmacological Profile

The table below summarizes the key characteristics of **indalpine's** mechanism and effects:

Aspect	Description
Primary Target	Serotonin Transporter (SERT) [1]
Primary Action	Potent and selective inhibition of serotonin (5-HT) reuptake [2] [1]
Key Functional Effect	Markedly increases extracellular serotonin levels [3]
Selectivity	Described as a selective 5-HT uptake blocker; also has antihistamine properties [1]
Neurophysiological Feedback	Acute administration: decreases firing rate of dorsal raphe 5-HT neurons (ED ₅₀ 0.33 mg/kg IV) [2]
Neuroadaptation (Chronic Use)	14-day treatment: firing rate of 5-HT neurons recovers to normal, suggesting 5-HT autoreceptor desensitization [2]

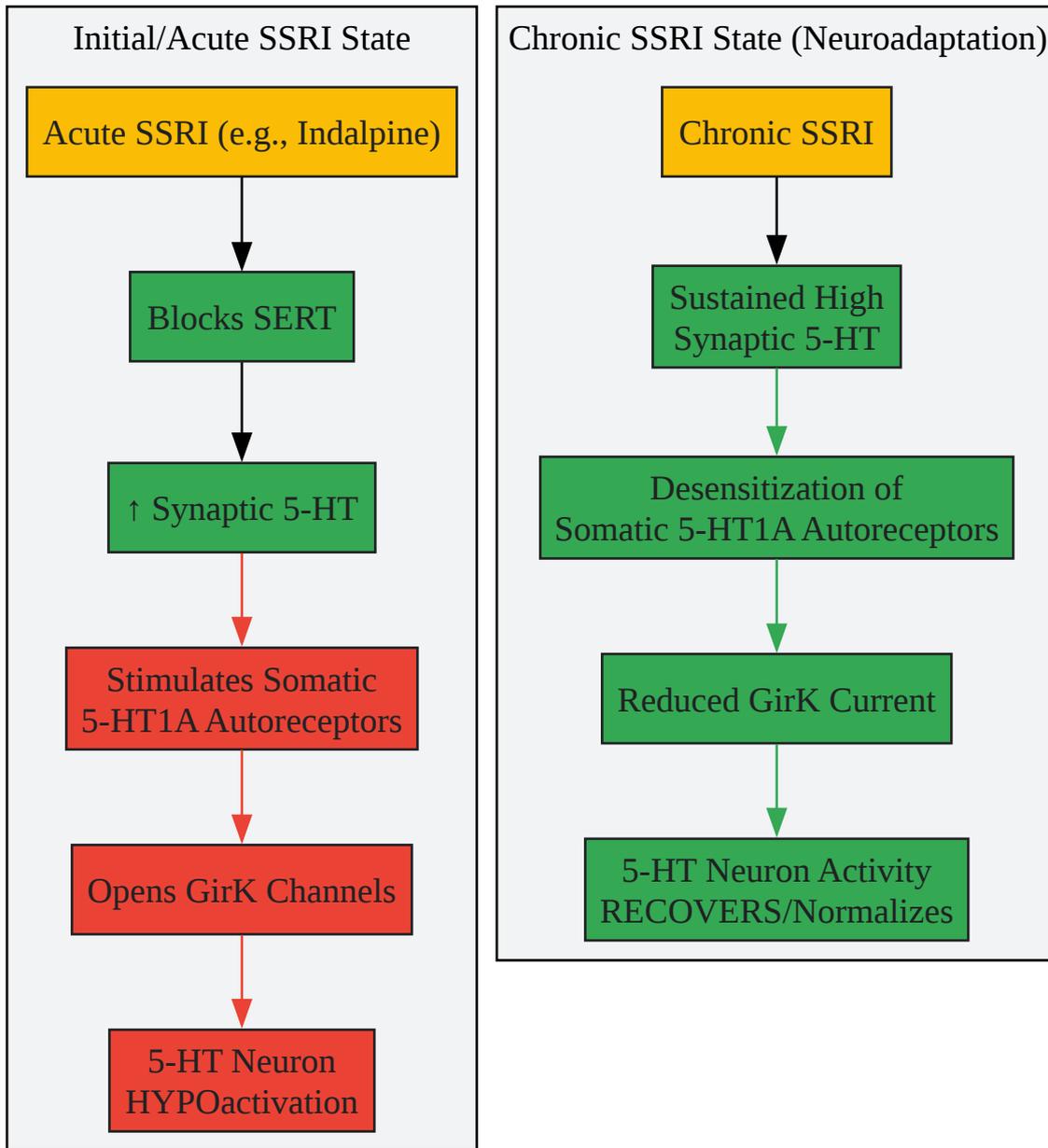
Experimental Evidence and Protocols

Key experimental findings and the methodologies used to elucidate **indalpine**'s action are detailed below.

Experiment/Object	Key Finding	Experimental Method & Protocol Summary
SERT Binding	Potently displaces ^3H -5-HT bound to brain membranes (IC_{50} 36 μM) [2]	Protocol: Radioligand binding assay using brain membranes. ^3H -5-HT is incubated with membrane preparation and test compound; displacement is measured to determine IC_{50} .
In Vivo Neurophysiology	Acute IV administration reduced dorsal raphe 5-HT neuron firing (ED_{50} 0.33 mg/kg). Firing rate recovered to normal after 14 days of treatment [2].	Protocol: <i>In vivo</i> extracellular single-unit recording in anesthetized rats. Electrodes are placed in the dorsal raphe to record spontaneous activity of 5-HT neurons before and after drug administration.
Paradoxical Sleep (Rat)	Dose-dependently decreased paradoxical sleep [3].	Protocol: EEG/EMG recording in rats. Polysomnographic measurements are taken to score vigilance states (wake, NREM, REM sleep) after drug administration.

Neuroadaptive Changes in Serotonin Signaling

With chronic SSRI use, the serotonin system undergoes complex adaptations. The following diagram illustrates the key changes in 5-HT neuron activity and regulation after chronic SSRI treatment, which are believed to underpin the therapeutic delay in antidepressant effects [4].



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Beyond changes in the neuron body, chronic SSRI treatment also induces adaptations at the nerve terminals.

The diagram below outlines this presynaptic desensitization mechanism [4].



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Discontinuation Syndrome and Rebound Activation

Abrupt cessation of SSRIs can lead to a discontinuation syndrome. While not specifically studied for **indalpine**, research on other SSRIs like paroxetine suggests a potential "rebound activation" of the serotonin system as an underlying mechanism [5].

- **Evidence for Rebound:** Studies show that after paroxetine discontinuation, there is an increase in brain levels of 5-HT and its metabolite (5-HIAA), an enhanced response to depolarizing stimuli, and increased expression of c-Fos (a marker of neuronal activity) in TPH2-positive 5-HT neurons [5].
- **Proposed Mechanism:** This is thought to result from the now-desensitized autoreceptors being unable to properly inhibit the 5-HT neurons, which have adapted to high serotonin levels during treatment. When the drug is removed, the brake is lifted, but the accelerator remains, leading to overactivity [5].

Conclusion

Indalpine served as a foundational tool for understanding the SSRI class. Its story underscores that therapeutic efficacy involves not just the acute blockade of SERT, but crucial, time-dependent neuroadaptations that reduce autoinhibition and restore 5-HT neuronal activity.

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References

1. Indalpine [en.wikipedia.org]
2. Indalpine (LM 5008) | 5-HT Uptake Blocker [medchemexpress.com]
3. The effects of indalpine--a selective inhibitor of 5-HT uptake [pubmed.ncbi.nlm.nih.gov]

4. Chronic Fluoxetine Treatment Desensitizes Serotonergic ... [pmc.ncbi.nlm.nih.gov]

5. Rebound activation of 5-HT neurons following SSRI ... [nature.com]

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